

Personal protective equipment for handling AG 555

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: AG 555

Cat. No.: B1665056

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Essential Safety and Handling Guide for AG 555

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety and logistical information for handling the compound **AG 555**. It includes detailed operational protocols, personal protective equipment (PPE) requirements, and disposal plans to ensure the safety of laboratory personnel and the environment.

Chemical Identifier and Properties

Property	Value
Chemical Name	(2E)-2-cyano-3-(3,4-dihydroxyphenyl)-N-(3-phenylpropyl)-2-propenamide
Synonyms	Tyrphostin AG 555, Tyrphostin B46
CAS Number	133550-34-2
Molecular Formula	C ₁₉ H ₁₈ N ₂ O ₃
Molecular Weight	322.36 g/mol
Appearance	Powder
Solubility	Soluble in DMSO and Ethanol

Hazard Identification and Safety Precautions

AG 555 presents potential hazards that necessitate careful handling. One supplier classifies the substance as harmful if swallowed and very toxic to aquatic life with long-lasting effects[1]. However, another supplier does not classify it as hazardous under the Globally Harmonized System (GHS)[2]. Given this conflicting information, a cautious approach is strongly recommended.

GHS Hazard Statements:

- H302: Harmful if swallowed[1].
- H410: Very toxic to aquatic life with long lasting effects[1].

GHS Precautionary Statements:

- P264: Wash skin thoroughly after handling[1].
- P270: Do not eat, drink or smoke when using this product[1].
- P273: Avoid release to the environment[1].
- P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell[1].
- P330: Rinse mouth[1].
- P391: Collect spillage[1].
- P501: Dispose of contents/container to an approved waste disposal plant[1].

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **AG 555** to minimize exposure and ensure personal safety.

PPE Category	Required Equipment	Specifications
Eye Protection	Safety goggles with side-shields	Must be worn at all times to protect against splashes and dust.
Hand Protection	Protective gloves	Chemically resistant gloves (e.g., nitrile) are required.
Body Protection	Impervious clothing	A lab coat or other protective clothing should be worn.
Respiratory Protection	Suitable respirator	Use in a well-ventilated area. A respirator may be necessary for handling large quantities or in case of aerosol formation.

Operational and Disposal Plans

Handling and Storage:

- Avoid inhalation, and contact with eyes and skin[1].
- Prevent dust and aerosol formation[1].
- Use in a well-ventilated area, preferably in a chemical fume hood[1].
- Store in a tightly sealed container in a cool, well-ventilated area[1].
- Recommended storage for the powder is at -20°C[1].
- If in solvent, store at -80°C[1].

Spill Cleanup Procedures:

- Evacuate and Ventilate: Immediately evacuate personnel from the spill area and ensure adequate ventilation[1].

- **Wear Full PPE:** Before attempting cleanup, don all required personal protective equipment[1].
- **Contain the Spill:** For liquid spills, absorb with a finely-powdered, liquid-binding material such as diatomite or universal binders[1]. For solid spills, carefully sweep or vacuum the material, avoiding dust generation.
- **Decontaminate:** Scrub the spill surface and any contaminated equipment with alcohol[1].
- **Dispose of Waste:** Collect all contaminated materials in a sealed container for disposal according to regulations[1].

Disposal Plan:

- **Dispose of AG 555** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations[1].
- Do not allow the product to enter drains or water courses[1].
- Contact a licensed professional waste disposal service to dispose of this material.

Experimental Protocols and Signaling Pathway

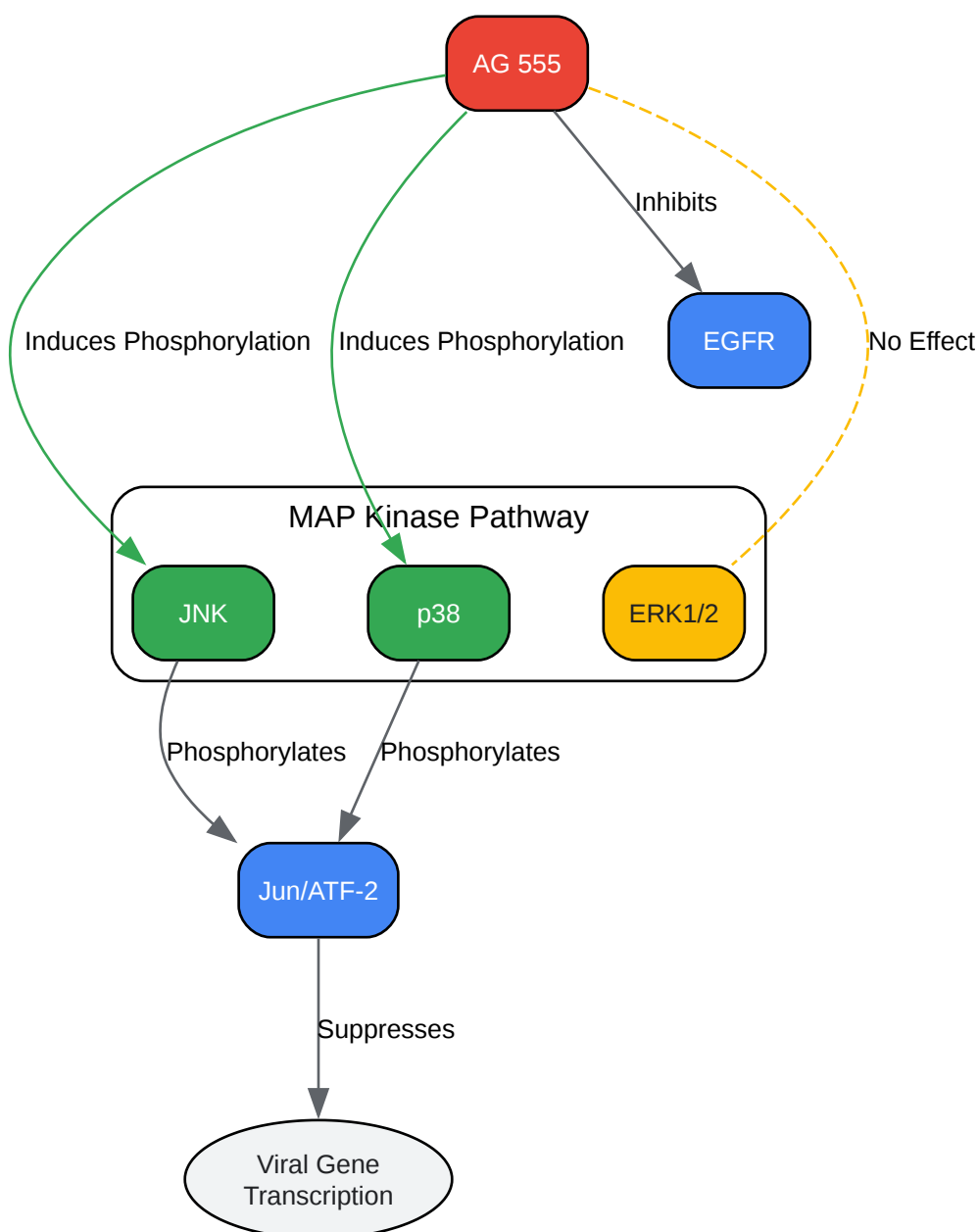
Experimental Protocol: Inhibition of Mo-MuLV Proviral DNA Integration

This protocol is based on a study demonstrating the inhibitory effect of **AG 555** on Moloney murine leukemia virus (Mo-MuLV) replication.

- **Cell Culture:** Culture NIH/3T3 uninfected cells and NIH/3T3-Mo-MuLV chronically infected cells in appropriate media and conditions.
- **Treatment:** Prepare a stock solution of **AG 555** in a suitable solvent (e.g., DMSO). Treat the cells with a final concentration of 100 μ M **AG 555**.
- **Incubation:** Incubate the cells for 1 hour at 37°C.
- **Analysis:** Following incubation, analyze the inhibition of Mo-MuLV proviral DNA integration using appropriate molecular biology techniques.

Signaling Pathway: **AG 555** as an EGFR and MAP Kinase Pathway Inhibitor

AG 555 is a potent inhibitor of the Epidermal Growth Factor Receptor (EGFR) kinase. Its mechanism of action involves the modulation of the MAP kinase signaling pathway. Specifically, **AG 555** has been shown to selectively induce the phosphorylation of JNK and p38, while not affecting ERK1/2 MAP kinase. This selective inhibition can suppress the transcription of certain viral genes, such as Bovine Papillomavirus (BPV-1), through the binding of phosphorylated Jun/ATF-2.

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Caption: **AG 555** signaling pathway.

This diagram illustrates how **AG 555** inhibits EGFR and selectively activates components of the MAP kinase pathway, leading to the suppression of viral gene transcription.

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References

- 1. Tyrphostin AG-555[133550-34-2]MSDS [dcchemicals.com]
- 2. cdn.caymanchem.com [cdn.caymanchem.com]
- To cite this document: BenchChem. [Personal protective equipment for handling AG 555]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1665056#personal-protective-equipment-for-handling-ag-555]

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